

# Field Application Techniques for Fosthiazate Granular Formulation: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Fosthiazate*

Cat. No.: *B052061*

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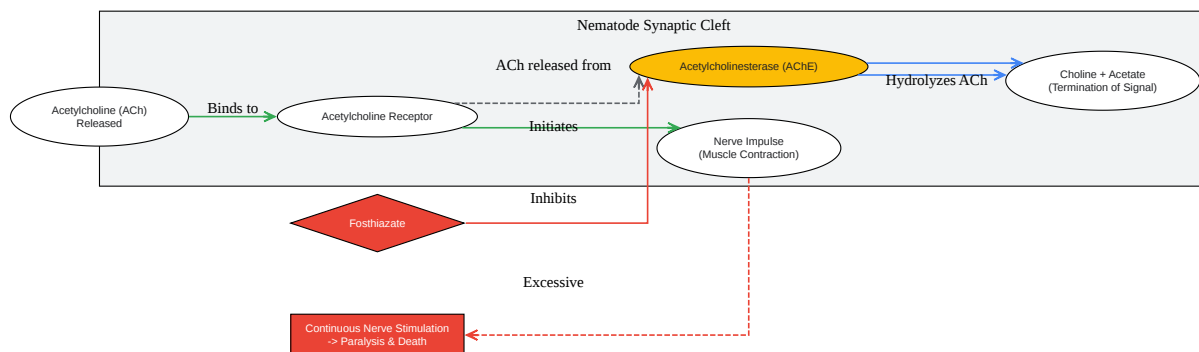
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Fosthiazate** is an organophosphate nematicide effective against a wide range of plant-parasitic nematodes. Its granular formulation allows for soil application to protect various crops from nematode damage. These application notes provide detailed protocols and technical information for the field application of **Fosthiazate** granular formulations, intended to guide researchers and professionals in designing and conducting efficacy trials and understanding its mode of action and environmental behavior.

## Mechanism of Action: Acetylcholinesterase Inhibition

**Fosthiazate** functions as a potent inhibitor of acetylcholinesterase (AChE) in nematodes[1]. AChE is a critical enzyme in the nematode nervous system, responsible for hydrolyzing the neurotransmitter acetylcholine (ACh) at the synaptic cleft. By inhibiting AChE, **Fosthiazate** leads to an accumulation of ACh, causing continuous nerve stimulation, paralysis, and ultimately, the death of the nematode[1][2]. In some nematode species, such as *Meloidogyne incognita*, mutations in the *ace-2* gene, which codes for an acetylcholinesterase, have been associated with increased insensitivity to **Fosthiazate**[3].



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**Figure 1:** Signaling pathway of **Fosthiazate**'s inhibition of acetylcholinesterase in nematodes.

## Quantitative Data on Fosthiazate Efficacy

The following tables summarize the application rates and efficacy of **Fosthiazate** granular formulation against various nematode species in different crops.

Table 1: Efficacy of **Fosthiazate** Granular Formulation against Potato Cyst Nematode (*Globodera* spp.) in Potato

Application Rate (kg a.i./ha)	Application Method	Target Nematode	Efficacy	Yield Increase	Reference
3.0	Broadcast and incorporated	Globodera rostochiensis	Reduced nematode densities in roots and soil	21-34%	<a href="#">[4]</a> <a href="#">[5]</a>
3.0	Broadcast and incorporated	Globodera pallida	Reduced root infection and nematode multiplication	-	<a href="#">[6]</a>
1.5 (for wireworm reduction)	Broadcast and incorporated	Agriotes spp.	Reduction in wireworm damage	-	<a href="#">[7]</a>
3.0	Broadcast and incorporated	Globodera rostochiensis and G. pallida	Control of potato cyst nematode	-	<a href="#">[7]</a>

Table 2: Efficacy of **Fosthiazate** Granular Formulation against Root-Knot Nematode (Meloidogyne spp.) in Various Crops

Crop	Application Rate	Application Method	Target Nematode	Efficacy	Yield Increase	Reference
Tomato	0.125 g/kg soil (formulated product)	Soil incorporation (pot study)	Meloidogyn e incognita	97.52% reduction in galls; 96.45% reduction in soil juveniles	-	[7][8]
Tomato & Pepper	Not specified	Greenhouse application	Meloidogyn e incognita	91.2% (tomato) and 94.6% (pepper) reduction in population	-	[1]
Tobacco	2.2 - 8.8 g a.i./100 m <sup>2</sup>	Broadcast and incorporated	M. incognita & M. arenaria	Negative linear correlation between application rate and root galling	Positive correlation	[2]
Cucumber	900 g a.i./ha	Not specified	Root-knot nematode	Residues below MRL with a 14-day PHI	-	[9]

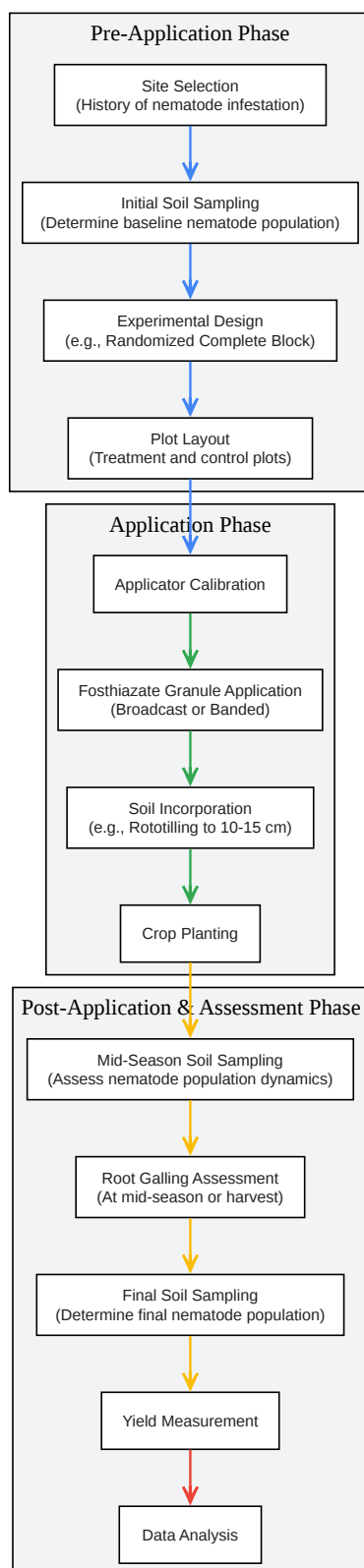
Table 3: Efficacy of **Fosthiazate** Granular Formulation against Other Nematodes in Various Crops

Crop	Application Rate (g a.i./mat)	Application Method	Target Nematode	Efficacy	Yield Increase	Reference
Banana	1.5 - 2.0 (3 times/year)	Applied in a crown around the plant base	Radopholus similis	Significantly more effective than some standard nematicides	Up to 35%	[10][11]
Banana	2.0 - 3.0	Applied in a crown around the plant base	Meloidogyn e spp. and Hoplolaimu s seinhorsti	Significantly reduced infection	-	[10][11]
Soybean	5.45 - 85.10 mg/L (pot study)	Soil application	Heterodera glycines	43.64 - 97.94% reduction in cysts	-	[12]

## Experimental Protocols

### Field Efficacy Trial Protocol for Fosthiazate Granular Formulation

This protocol outlines a typical field trial to evaluate the efficacy of **Fosthiazate** granular formulation for the control of plant-parasitic nematodes.



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**Figure 2:** Experimental workflow for a field efficacy trial of **Fosthiazate** granular formulation.

#### 3.1.1. Site Selection and Preparation:

- Select a field with a known history of the target nematode infestation.
- Conduct a pre-trial soil analysis to confirm the presence and population density of the target nematode species.
- Prepare the field according to standard agricultural practices for the selected crop.

#### 3.1.2. Experimental Design and Plot Layout:

- Employ a randomized complete block design with a minimum of four replications.
- Establish individual plots of a suitable size (e.g., 5m x 10m) with buffer zones between plots to prevent cross-contamination.
- Include an untreated control and a standard nematicide treatment for comparison.

#### 3.1.3. Application of **Fosthiazate** Granules:

- Calibrate the granular applicator to ensure accurate and uniform delivery of the specified application rate.
- Apply the **Fosthiazate** granules evenly over the soil surface of the designated plots (broadcast application).
- Immediately incorporate the granules into the soil to a depth of 10-15 cm using a rotary tiller or other suitable equipment. This should be done in a single pass with the application.

#### 3.1.4. Crop Management:

- Plant the selected crop uniformly across all plots.
- Follow standard agronomic practices for irrigation, fertilization, and pest and disease management throughout the growing season.

#### 3.1.5. Data Collection:

- **Nematode Population Density:** Collect soil samples from each plot at pre-application, mid-season, and at harvest. Follow the protocol outlined in Section 3.2.
- **Root Galling Assessment:** For root-knot nematodes, carefully excavate the root systems of a representative number of plants from each plot at mid-season and/or at harvest. Assess the degree of root galling using a standardized rating scale (see Section 3.3).
- **Phytotoxicity:** Visually assess plants for any signs of phytotoxicity (e.g., stunting, chlorosis, necrosis) at regular intervals after application.
- **Yield:** At crop maturity, harvest the marketable portion of the crop from a designated area within each plot and record the weight.

#### 3.1.6. Data Analysis:

- Analyze the data using appropriate statistical methods (e.g., ANOVA, mean separation tests) to determine the effect of the **Fosthiazate** treatment on nematode population density, root galling, and crop yield.

## Protocol for Soil Sampling to Assess Nematode Populations

#### 3.2.1. Materials:

- Soil sampling tube (1-inch diameter) or auger
- Bucket
- Plastic bags and labels
- Cooler with ice packs

#### 3.2.2. Procedure:

- For each plot, collect a composite sample consisting of at least 10-20 soil cores taken in a zigzag or "W" pattern across the plot.
- Collect soil cores to a depth of 8-12 inches, within the root zone of the plants.



- Combine the soil cores from each plot in a clean bucket and mix thoroughly.
- Take a subsample of approximately 1 pint (500 cm<sup>3</sup>) of the mixed soil and place it in a labeled plastic bag.
- Store the samples in a cooler with ice packs and transport them to the laboratory for nematode extraction and counting as soon as possible.

## Protocol for Root Galling Assessment (for Root-Knot Nematodes)

### 3.3.1. Materials:

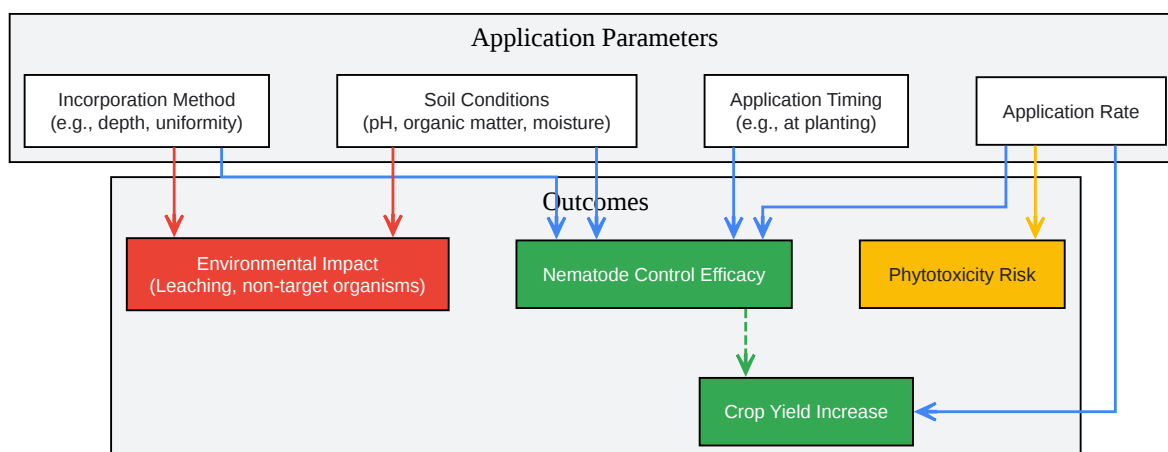
- Shovel or fork
- Water source for washing roots
- Rating scale chart

### 3.3.2. Procedure:

- Carefully excavate the entire root system of 5-10 randomly selected plants from each plot.
- Gently wash the roots to remove adhering soil.
- Visually assess the percentage of the root system that is galled and assign a rating based on a standardized scale. A common scale is the 0-10 galling index, where 0 represents no galls and 10 represents a completely galled and necrotic root system.

## Application Parameters and Outcomes

The successful application of **Fosthiazate** granular formulation depends on several key parameters that influence its efficacy and potential risks.



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**Figure 3:** Logical relationships between **Fosthiazate** application parameters and outcomes.

## Environmental Fate and Considerations

- **Soil Dissipation:** **Fosthiazate** is degraded in the soil through both microbial and chemical processes. Its persistence is influenced by soil properties such as pH and organic matter content. The half-life of **Fosthiazate** in soil can range from approximately 2.7 to 57.7 days, with faster degradation occurring in soils with higher pH[13][14].
- **Leaching Potential:** Due to its weak adsorption to soil particles, **Fosthiazate** may have the potential to leach, particularly in acidic soils with low organic matter content[14].
- **Non-target Organisms:** As with other organophosphate pesticides, care should be taken to minimize exposure to non-target organisms. Proper incorporation of the granules into the soil is crucial to reduce the risk to birds and other wildlife[7].

## Safety Precautions

- Always follow the manufacturer's label instructions for handling and application.

- Wear appropriate personal protective equipment (PPE), including gloves, coveralls, and respiratory protection, when handling and applying **Fosthiazate** granules.
- Avoid inhaling dust from the granules.
- Do not apply near water bodies, and prevent runoff from treated areas.

Disclaimer: This document is intended for informational purposes for research and development professionals. Always refer to and comply with the product label and local regulations for the legal and safe use of any pesticide.

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